

Bixafen environmental risk assessment protocol

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bixafen

CAS No.: 581809-46-3

Cat. No.: S641858

[Get Quote](#)

Bixafen ERA: Key Data & Methodologies

Assessment Component	Key Parameter / Test Organism	Methodology / Endpoint	Purpose & Rationale
Exposure Assessment	Predicted Environmental Concentration in Soil (PEC _{soil})	Modeling (e.g., FOCUS models) considering repeated applications and accumulation to a plateau level [1].	To estimate worst-case exposure concentrations in soil for initial risk characterization.
	Realistic Exposure (Monitoring)	Multi-year field monitoring at representative agricultural sites; soil sampling and chemical analysis [1].	To validate and refine the conservative exposure model predictions with real-world data.
Toxicity Testing (Tier 1)	<i>Eisenia fetida</i> (standard test species)	Laboratory Reproduction Test: 56-day soil exposure measuring mortality, biomass change, and reproduction (cocoon/juvenile production) [2] [1].	Initial screening of potential effects; identifies hazard and provides NOEC (No Observed Effect Concentration) for risk calculation.
Higher-Tier Risk Assessment	Natural Earthworm Populations	Long-term Field Study: Multi-year (e.g., 2.5-year) study assessing effects on earthworm	To determine if effects observed in the lab translate to population-level impacts in

Assessment Component	Key Parameter / Test Organism	Methodology / Endpoint	Purpose & Rationale
		abundance, biomass, and species composition under realistic exposure [1].	the field, considering complex ecological interactions.
Mechanistic Toxicity Studies	<i>Eisenia fetida</i>	Biomarker Analysis: Measure oxidative stress (ROS, MDA, SOD, CAT, GST), DNA damage (8-OHdG), and mitochondrial dysfunction (SDH activity) [2].	To elucidate the physiological mode of action and provide early warning signals of chronic toxicity.

Detailed Experimental Protocols

For researchers designing ERA studies, here are detailed methodologies for key experiments cited in the literature.

Laboratory Earthworm Reproduction Test

This is a standard Tier 1 assay to determine the sublethal effects of **bixafen**.

- **Test Organism:** *Eisenia fetida* (composting worm), adults with well-developed clitellum.
- **Test Substance:** Active ingredient (a.i.) **bixafen** or the end-use product (e.g., Skyway XPro) [1].
- **Test System:**
 - **Soil:** Use a standardized artificial soil (e.g., as per OECD guideline 222) or a defined natural soil.
 - **Exposure:** The test substance is thoroughly mixed into the soil.
 - **Design:** A minimum of 10 replicates per concentration level are recommended.
- **Concentrations:** A range of concentrations should be tested, typically based on the maximum predicted environmental concentration (PEC_{soil}). Include a solvent control and an untreated control.
- **Duration:** 56 days (8 weeks) [2] [1].
- **Endpoint Measurements:**
 - **Mortality:** Adult worm mortality is recorded weekly.
 - **Biomass:** Individual adult worm weights are recorded at the start and end of the test.
 - **Reproduction:** At the end of the exposure, the soil is carefully hand-sorted to count the total number of cocoons and/or juveniles produced.

- **Data Analysis:** The No Observed Effect Concentration (NOEC) and/or Effect Concentration (e.g., EC₁₀, EC₅₀) are calculated for reproduction and biomass.

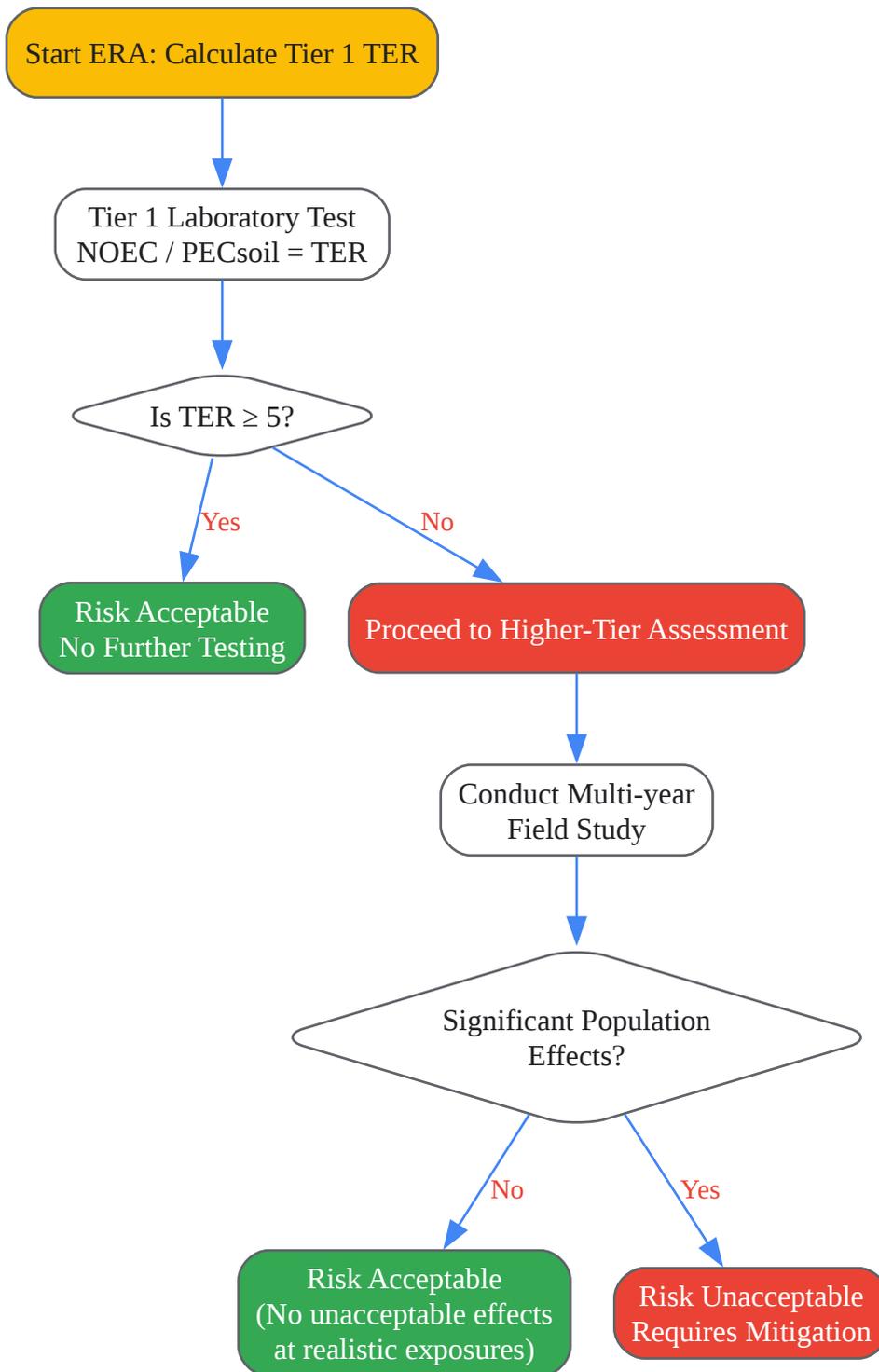
Chronic Soil Toxicity & Biomarker Assay

This protocol provides deeper insight into the toxic mechanisms of **bixafen**, as revealed in recent research [2].

- **Test Organism & Exposure:** Similar to the reproduction test (*Eisenia fetida*, 56-day soil exposure).
- **Tissue Sampling:** At predetermined intervals (e.g., 14, 28, 56 days), worms are collected, frozen in liquid nitrogen, and stored at -80°C for biochemical analysis.
- **Biomarker Measurements:**
 - **Oxidative Stress:** Measure levels of **Reactive Oxygen Species (ROS)** and **Malondialdehyde (MDA)**, a product of lipid peroxidation.
 - **Antioxidant Enzymes:** Assess the activity of key enzymes like **Superoxide Dismutase (SOD)**, **Catalase (CAT)**, and **Glutathione S-transferase (GST)**.
 - **DNA Damage:** Quantify **8-Hydroxy-2'-deoxyguanosine (8-OHdG)** levels as a marker of oxidative DNA damage.
 - **Mitochondrial Function:** Measure the activity of **Succinate Dehydrogenase (SDH)**, a key enzyme in the mitochondrial respiratory chain and the target of SDHI fungicides.
- **Data Integration:** Use **Integrated Biomarker Response (IBR)** analysis to synthesize the multi-biomarker data into a unified stress index for different exposure scenarios.

Risk Characterization & Decision Logic

The process of concluding on the risk involves integrating exposure and effects data. The following diagram illustrates the tiered decision-making logic in a **bixafen** ERA.



[Click to download full resolution via product page](#)

Key Conclusions from Current Research

- **Realistic Exposure is Lower than Models Predict:** Multi-year monitoring shows that modeled PEC_{soil} values, which assume accumulation, provide a conservative overestimate of actual **bixafen** concentrations in agricultural fields [1].
- **Laboratory vs. Field Findings Diverge:** While standard lab tests with *E. fetida* can indicate a potential risk (Tier 1 TER < 5), the most ecologically relevant studies show no unacceptable long-term effects on natural earthworm populations, even at exposures 3-5 times higher than maximum monitored levels [1].
- **Mechanistic Insights Confirm Mitochondrial Mode of Action:** The chronic toxicity of **bixafen** and related SDHIs in earthworms is driven by the inhibition of succinate dehydrogenase (SDH), leading to oxidative stress, DNA damage, and energy depletion [2].

Critical Considerations for Protocol Design

- **Test Substance:** Risk assessment must be performed for both the pure active substance (**bixafen**) and the commercial end-use product, as formulants can influence toxicity [1].
- **Metabolites & Mixtures:** The environmental risk of **bixafen** metabolites (e.g., M04) and its common co-formulants (e.g., with prothioconazole) must be evaluated, as these can pose risks to other environmental compartments like water bodies [3].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Realistic exposure of the fungicide bixafen in soil and its ... [pmc.ncbi.nlm.nih.gov]
2. 含氟农药对蚯蚓的慢性毒性机制及生态风险评估研究 [ebiotrade.com]
3. 丙硫菌唑欧盟再评审初步结论：新增2项杂质管控，续展登记待定 [icama.org.cn]

To cite this document: Smolecule. [Bixafen environmental risk assessment protocol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b641858#bixafen-environmental-risk-assessment-protocol>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com